

Chir-124 stability and proper storage conditions

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Compound of Interest

Compound Name: Chir-124

Cat. No.: B612081

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CHIR-124 Technical Support Center

This technical support guide provides essential information on the stability and proper storage of **CHIR-124**, a potent and selective Chk1 inhibitor. Adherence to these guidelines is critical for ensuring the integrity and performance of the compound in your research.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **CHIR-124**?

For long-term storage, the solid form of **CHIR-124** should be stored at -20°C.^{[1][2][3][4][5][6]} Under these conditions, it is stable for at least three to four years.^{[2][4]} Some suppliers recommend keeping the lyophilized powder in a desiccated environment.^[5]

Q2: What is the recommended solvent for dissolving **CHIR-124**?

CHIR-124 is soluble in DMSO.^{[1][2][3][4][5][6]} It is practically insoluble in water and ethanol.^{[1][5]}

Q3: How do I prepare a stock solution of **CHIR-124**?

It is recommended to prepare a concentrated stock solution in fresh, anhydrous DMSO. To aid dissolution, you can warm the tube to 37°C and use an ultrasonic bath.^{[3][6]} Sonication is also recommended.^[1] One supplier notes that moisture in DMSO can reduce solubility, so using fresh DMSO is advisable.^[4]

Q4: How should I store **CHIR-124** stock solutions?

Stock solutions of **CHIR-124** should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to a loss of potency.^{[4][5][6][7]} For long-term storage, these aliquots should be kept at -80°C, where they can be stable for up to two years.^[7] For shorter-term storage, -20°C is also an option, with stability for up to one year.^[7]

Q5: How stable is **CHIR-124** in a stock solution at different temperatures?

The stability of **CHIR-124** in solution is temperature-dependent. Please refer to the summary table below for detailed stability information at different temperatures. It is important to note that for in vivo experiments, it is best to prepare the working solution fresh on the day of use.^[7]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty Dissolving CHIR-124	- Inappropriate solvent.- Low-quality or hydrated DMSO.- Insufficient mixing.	- Ensure you are using fresh, anhydrous DMSO.[4]- To aid dissolution, gently warm the solution to 37°C and use an ultrasonic bath for a short period.[3][6]- Sonication can also be used to help dissolve the compound.[1]
Precipitation of CHIR-124 in Aqueous Solutions	- Direct dilution of a concentrated DMSO stock solution into an aqueous buffer.	- To avoid precipitation, first, perform a serial dilution of your concentrated DMSO stock solution with DMSO. Then, add the diluted inhibitor to your aqueous buffer or cell culture medium.[1]
Inconsistent Experimental Results	- Degradation of CHIR-124 due to improper storage.- Multiple freeze-thaw cycles of the stock solution.	- Always store the solid compound at -20°C and stock solutions at -80°C.[1][2][3][4][5][6][7]- Ensure that stock solutions are aliquoted to minimize freeze-thaw cycles.[4][5][6][7]
Reduced Potency of CHIR-124	- Long-term storage at inappropriate temperatures.- Repeated exposure to room temperature.	- Adhere strictly to the recommended storage conditions. For long-term storage of solutions, -80°C is recommended.[7]

Data Presentation

CHIR-124 Storage and Stability Summary

Form	Storage Temperature	Reported Stability	Citation(s)
Solid (Powder)	-20°C	≥ 4 years	[2]
Solid (Lyophilized)	-20°C (desiccated)	36 months	[5]
Stock Solution in DMSO	-80°C	Up to 2 years	[7]
Stock Solution in DMSO	-20°C	Up to 1 year	[7]
Stock Solution in DMSO	-80°C	6 months	[6]
Stock Solution in DMSO	-20°C	1 month	[4][5][6]

CHIR-124 Solubility

Solvent	Reported Solubility	Citation(s)
DMSO	6 - 14 mg/mL (approximately 14.3 - 33.3 mM)	[1][2][4][5][6]
DMF	3 mg/mL	[2]
Water	< 1 mg/mL (insoluble or slightly soluble)	[1][5]
Ethanol	< 1 mg/mL (insoluble or slightly soluble)	[1]

Experimental Protocols

Preparation of CHIR-124 Stock Solution

- Bring the vial of solid **CHIR-124** to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM).

- To facilitate dissolution, the vial can be gently warmed to 37°C and sonicated in an ultrasonic bath until the solid is completely dissolved.[3][6]
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in appropriate cryovials.
- Store the aliquots at -80°C for long-term storage.[7]

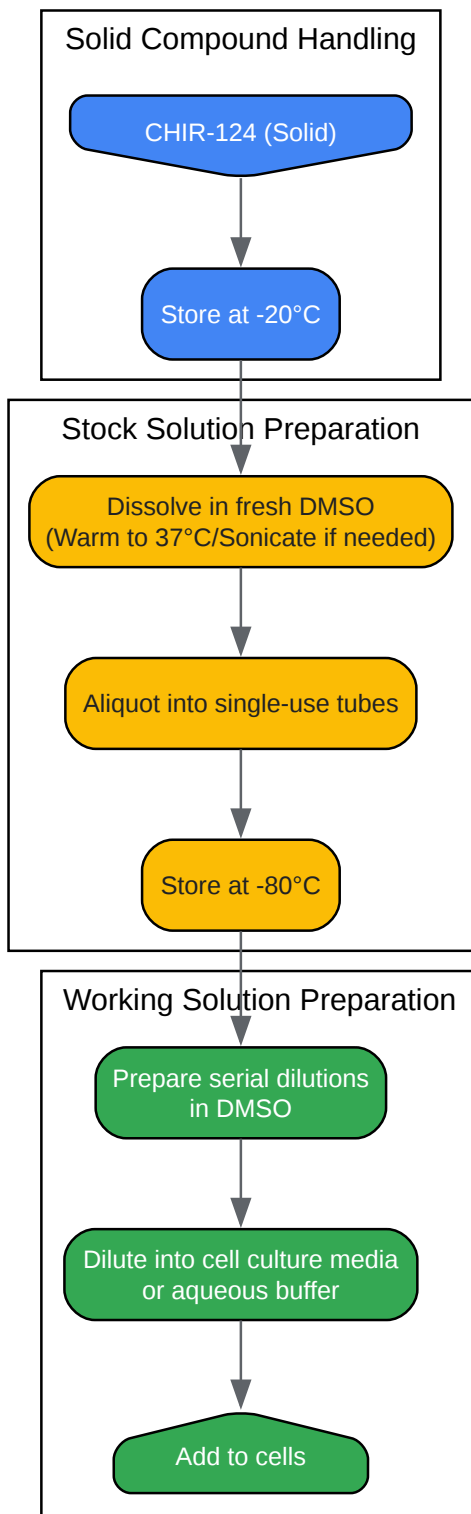
Visualizations

CHIR-124 Mechanism of Action: Chk1 Inhibition and Cell Cycle Abrogation

Caption: **CHIR-124** inhibits Chk1, preventing Cdc25A degradation and abrogating cell cycle arrest.

Experimental Workflow: Preparing CHIR-124 for Cell-Based Assays

CHIR-124 Cell-Based Assay Preparation



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Caption: Workflow for preparing **CHIR-124** from solid form to working solution for experiments.

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